

# Essential Safety and Operational Guidance for Handling SC-53116

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This document provides immediate safety, handling, and disposal protocols for **SC-53116**, a Thy-1 (OX7) mouse monoclonal antibody. Although classified as non-hazardous with no Safety Data Sheet (SDS) required by the manufacturer, this guide outlines best practices based on the product's composition to ensure laboratory safety and maintain product integrity.

## **Product Composition and Safety Overview**

**SC-53116** is supplied as a solution with the following components. The primary hazardous ingredient is sodium azide at a low concentration, which serves as a preservative.



Component	Concentration	Role	Key Safety Consideration
Mouse Monoclonal	200 μg/ml	Active Ingredient (Antibody)	Biological material; handle using aseptic techniques to prevent contamination.
Phosphate-Buffered Saline (PBS)	Diluent	Buffer	Generally non- hazardous.
Gelatin	0.1%	Stabilizing Agent	Generally non- hazardous.
Sodium Azide	< 0.1%	Preservative	Acutely toxic at high concentrations. At this dilution, the primary risk is the formation of explosive metal azides if disposed of improperly.[1][2]

## **Personal Protective Equipment (PPE)**

Standard laboratory personal protective equipment is required to prevent contamination of the product and ensure user safety.

- Eye Protection: Wear safety glasses or goggles to protect against accidental splashes.[1][2]
- Hand Protection: Nitrile gloves are required to prevent skin contact and to maintain the sterility of the antibody solution.[1][2]
- Body Protection: A standard laboratory coat must be worn to protect against spills.[1]

## **Handling and Storage Protocols**

Receiving and Storage:

• Upon receipt, inspect the vial for any damage or leakage.





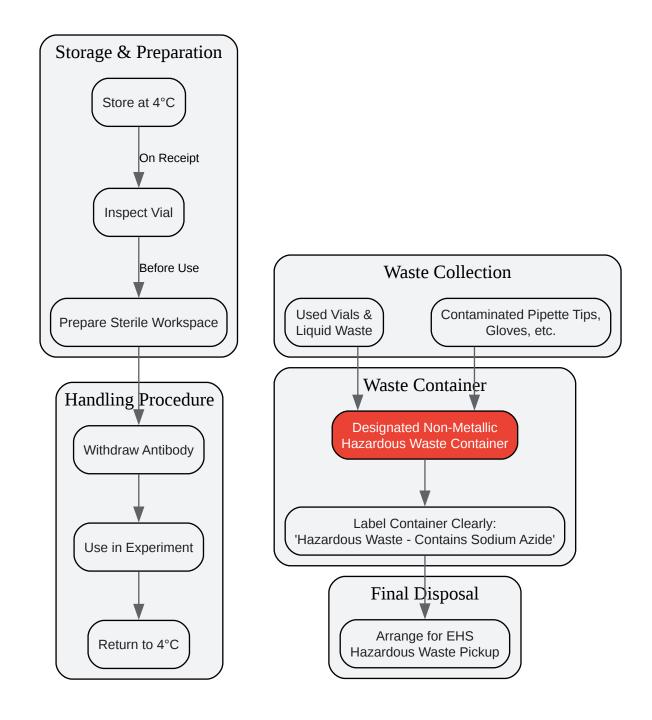


• Store the vial upright at 4°C as recommended by the manufacturer. DO NOT FREEZE.

#### General Handling:

- Perform all handling procedures in a clean, designated workspace, such as a laminar flow hood or a clean bench, to maintain sterility.
- Use sterile pipette tips and microcentrifuge tubes to prevent contamination of the stock solution.
- Equilibrate the vial to room temperature before use if required for the experimental protocol.
- After withdrawing the desired amount, securely cap the vial and promptly return it to 4°C storage.





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